

Introduction: Elucidating the Structure of a Versatile Heterocyclic Building Block

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Compound of Interest

Compound Name: *Ethyl 4-oxotetrahydrothiophene-3-carboxylate*

CAS No.: 78647-31-1

Cat. No.: B1296676

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Ethyl 4-oxotetrahydrothiophene-3-carboxylate is a heterocyclic β -keto ester of significant interest in synthetic chemistry, serving as a versatile precursor for various pharmaceutical and biologically active compounds. Its structural integrity is paramount to its reactivity and function. Among the arsenal of analytical techniques available for structural elucidation, Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR) spectroscopy stands out as an exceptionally powerful, non-destructive method. It provides a direct map of the carbon skeleton, offering unambiguous insights into the electronic environment of each carbon atom within the molecule.

This guide provides a comprehensive technical overview of the ^{13}C NMR analysis of **ethyl 4-oxotetrahydrothiophene-3-carboxylate**. We will delve into the theoretical underpinnings, including the critical concept of keto-enol tautomerism, present a field-proven experimental protocol, and detail the interpretation of the resulting spectrum. This document is intended for researchers, scientists, and drug development professionals who require a robust understanding of how to leverage ^{13}C NMR for the definitive characterization of this and similar molecules.

Theoretical Framework: Keto-Enol Tautomerism in ^{13}C NMR

A defining characteristic of β -keto esters is their capacity to exist in equilibrium between two tautomeric forms: the keto form and the enol form.[1][2] This equilibrium is influenced by factors such as solvent polarity, temperature, and pH. ^{13}C NMR spectroscopy is exquisitely sensitive to this phenomenon, as the carbon framework differs significantly between the two tautomers.

- Keto Form: Contains a ketone ($\text{C}=\text{O}$) and an ester ($\text{C}=\text{O}$) group, with an intervening sp^3 -hybridized methine (CH) carbon.
- Enol Form: Features an alcohol ($\text{C}-\text{OH}$) and an α,β -unsaturated ester, forming a $\text{C}=\text{C}$ double bond within the ring.

The presence of both tautomers in a sample will result in two distinct sets of signals in the ^{13}C NMR spectrum, one for each form. The relative integration of these signals can, with appropriate experimental setup, provide a quantitative measure of the tautomeric ratio.

Caption: Keto-enol tautomerism of the target molecule.

For the purpose of this guide, we will primarily focus on the analysis of the generally predominant keto form, while noting the expected shifts for the enol tautomer where relevant.

Predicted ^{13}C NMR Chemical Shifts

A precise prediction of chemical shifts is foundational to accurate spectral assignment. The chemical shift (δ) of a ^{13}C nucleus is highly dependent on its local electronic environment; electronegative atoms and π -systems cause a "deshielding" effect, shifting the resonance downfield (to a higher ppm value).

Below is the structure of the keto form with numbered carbons and a table summarizing the predicted chemical shift ranges for each unique carbon atom.

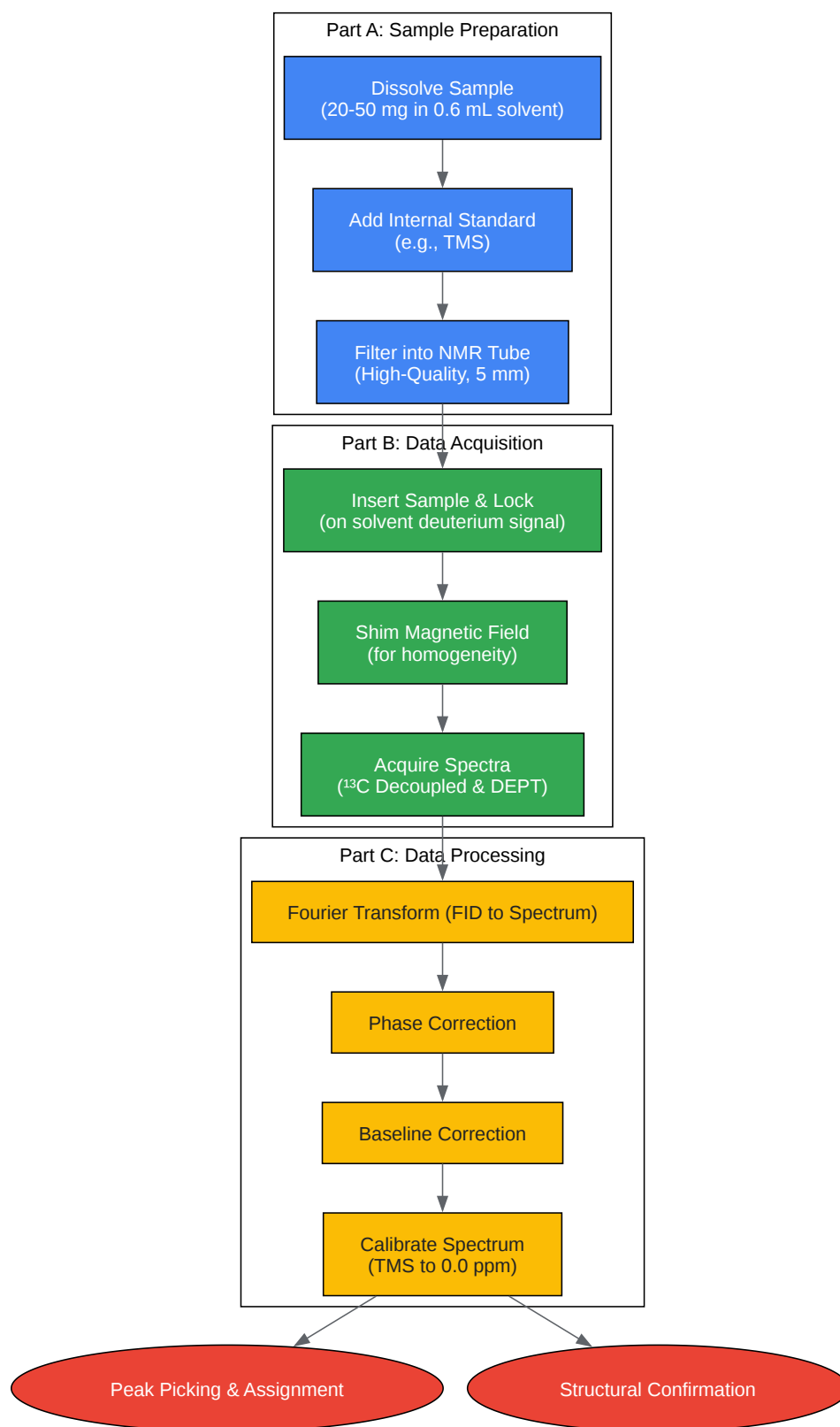
Caption: Numbering scheme for ^{13}C NMR assignment.

Carbon Atom	Hybridization	Chemical Environment	Predicted Chemical Shift (δ , ppm)	Rationale & Notes
C4	sp ²	Ketone Carbonyl (C=O)	200 - 210	Ketone carbonyls are among the most deshielded carbons, typically appearing above 200 ppm.[3][4]
C6	sp ²	Ester Carbonyl (C=O)	165 - 175	Ester carbonyls are shielded relative to ketones due to resonance with the adjacent oxygen atom.[3][4]
C3	sp ³	Methine (CH) α to two carbonyls	55 - 65	This carbon is deshielded by two adjacent electron-withdrawing carbonyl groups.
C2	sp ³	Methylene (CH ₂) adjacent to Sulfur	35 - 45	The sulfur atom is moderately electronegative, causing a downfield shift.
C5	sp ³	Methylene (CH ₂) α to Ketone & S	45 - 55	Strongly deshielded by both the adjacent ketone and the sulfur atom.

C7	sp ³	Methylene (-O-CH ₂ -CH ₃)	60 - 65	Directly bonded to the electronegative ester oxygen.
C8	sp ³	Methyl (-CH ₂ -CH ₃)	13 - 18	A typical upfield chemical shift for a terminal sp ³ methyl carbon. [3]

Experimental Protocol: A Self-Validating Workflow

The quality of ¹³C NMR data is directly contingent on meticulous sample preparation and correctly chosen acquisition parameters. The low natural abundance of the ¹³C isotope (~1.1%) necessitates signal averaging over many scans to achieve an adequate signal-to-noise ratio.[\[1\]](#)
[\[4\]](#)



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Caption: Standard workflow for ^{13}C NMR analysis.

Step-by-Step Methodology

- Sample Preparation:
 - Analyte Mass: Accurately weigh 20-50 mg of **ethyl 4-oxotetrahydrothiophene-3-carboxylate**. A higher concentration is generally better for ^{13}C NMR due to its inherent insensitivity.[\[5\]](#)[\[6\]](#)
 - Solvent Selection: Dissolve the sample in approximately 0.6 mL of a deuterated solvent. Chloroform-d (CDCl_3) is a common first choice. For compounds with different solubility or to study tautomerism, DMSO- d_6 can be used.[\[6\]](#) The solvent provides the deuterium signal required for the spectrometer's field-frequency lock.[\[1\]](#)
 - Internal Standard: Add a small amount (1-2 drops) of tetramethylsilane (TMS). TMS is chemically inert and its 12 equivalent protons produce a single sharp signal that is defined as 0.0 ppm, serving as the universal reference point for calibration.[\[1\]](#)[\[6\]](#)
 - Transfer: Ensure the sample is fully dissolved. If any particulate matter is present, filter the solution through a small plug of cotton or glass wool in a Pasteur pipette directly into a clean, high-quality 5 mm NMR tube.[\[6\]](#) The sample height in the tube should be approximately 4-5 cm.[\[5\]](#)[\[7\]](#)
- Instrumental Setup and Data Acquisition:
 - Spectrometer: A spectrometer with a field strength of at least 75 MHz (for ^{13}C) is recommended (corresponding to 300 MHz for ^1H).
 - Locking and Shimming: Insert the sample into the magnet. The instrument will "lock" onto the deuterium signal of the solvent to maintain a stable magnetic field. "Shimming" is then performed, which involves adjusting currents in the shim coils to optimize the homogeneity of the magnetic field, resulting in sharp, symmetrical peaks.[\[1\]](#)
 - Standard ^{13}C Spectrum: Acquire a standard proton-decoupled ^{13}C spectrum. In this experiment, broadband irradiation of the proton frequency decouples the protons from the carbons, causing all carbon signals to appear as singlets and benefiting from a sensitivity enhancement known as the Nuclear Overhauser Effect (nOe).[\[8\]](#)

- Typical Parameters:
 - Pulse Angle: 30-45°
 - Acquisition Time: 1-2 seconds
 - Relaxation Delay (d1): 2 seconds (longer delays may be needed for quaternary carbons)
 - Number of Scans (NS): 1024 or higher, depending on sample concentration.
- DEPT Spectra: Acquire DEPT-90 and DEPT-135 spectra (Distortionless Enhancement by Polarization Transfer). These experiments are invaluable for determining the multiplicity of each carbon signal.^[8]
 - DEPT-90: Only CH (methine) carbons will appear as positive signals.
 - DEPT-135: CH₃ (methyl) and CH (methine) carbons appear as positive signals, while CH₂ (methylene) carbons appear as negative (inverted) signals. Quaternary (C) carbons are absent in both DEPT spectra.^[8]

Spectral Interpretation: From Data to Structure

The final step is the logical assignment of each peak in the processed spectra to a specific carbon in the molecule.

- Identify Quaternary Carbons: Begin by comparing the standard ¹³C spectrum with the DEPT spectra. Any peaks present in the standard spectrum but absent in both DEPT-90 and DEPT-135 correspond to quaternary carbons. In our molecule, the two carbonyl carbons, C4 (ketone) and C6 (ester), are quaternary.
 - The peak furthest downfield (~200-210 ppm) is assigned to the ketone carbonyl, C4.
 - The peak at ~165-175 ppm is assigned to the ester carbonyl, C6.
- Identify CH (Methine) Carbons: Look for positive peaks in the DEPT-90 spectrum. There should be one such peak.

- The signal at ~55-65 ppm is assigned to the methine carbon, C3. This is confirmed as a positive peak in the DEPT-135 spectrum as well.
- Identify CH₂ (Methylene) Carbons: Identify the negative peaks in the DEPT-135 spectrum. There should be three such signals.
 - The peak at ~60-65 ppm is assigned to the ethyl group's methylene carbon, C7, due to the strong deshielding effect of the directly attached oxygen.
 - The peak at ~45-55 ppm is assigned to C5, as it is deshielded by both the adjacent ketone and the sulfur atom.
 - The peak at ~35-45 ppm is assigned to C2, which is adjacent only to the sulfur atom.
- Identify CH₃ (Methyl) Carbons: Identify the remaining positive peak in the DEPT-135 spectrum that was absent in the DEPT-90.
 - The most upfield signal, at ~13-18 ppm, is assigned to the terminal methyl carbon of the ethyl group, C8.

By systematically applying this logic, every carbon in the molecule can be unambiguously assigned, providing definitive confirmation of the chemical structure.

Conclusion

The ¹³C NMR analysis of **ethyl 4-oxotetrahydrothiophene-3-carboxylate** is a clear and powerful method for its structural verification. Through a combination of a standard proton-decoupled experiment and multiplicity-editing sequences like DEPT, each carbon atom can be precisely assigned. A thorough understanding of chemical shift principles, the potential for keto-enol tautomerism, and a meticulous experimental approach are essential for obtaining high-quality, interpretable data. This guide provides the foundational knowledge and practical protocols necessary for researchers to confidently apply this technique in their work.

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